

"CAS number 10075-77-1 properties"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,6-Bis-(methylthio)naphthalene

CAS No.: 10075-77-1

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An In-depth Technical Guide to 2-Amino-5-bromo-4-methylpyridine (CAS No. 10075-77-1)

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 2-Amino-5-bromo-4-methylpyridine (CAS No. 10075-77-1), a pivotal heterocyclic intermediate in modern medicinal chemistry. This document delves into its core physicochemical properties, provides a validated, high-yield synthesis protocol, and explores its reactivity and strategic application as a privileged scaffold in the design of targeted therapeutics, particularly kinase inhibitors. The narrative emphasizes the causality behind experimental choices and analytical validation, equipping researchers with actionable insights for its effective utilization in drug discovery pipelines.

Core Molecular Data and Physicochemical Properties

2-Amino-5-bromo-4-methylpyridine is a substituted pyridine derivative whose structural arrangement of functional groups—a nucleophilic amino group, a versatile bromine handle for

cross-coupling, and a methyl group—makes it a highly valuable building block.^[1] Its key identifiers and properties are summarized below.

Table 1: Core Properties of 2-Amino-5-bromo-4-methylpyridine

Property	Value	Source(s)
CAS Number	10075-77-1 (also cited as 98198-48-2)	
Molecular Formula	C ₆ H ₇ BrN ₂	
Molecular Weight	187.04 g/mol	
IUPAC Name	5-bromo-4-methylpyridin-2-amine	^[2]
Appearance	Pale yellow to brown crystalline solid	^{[3][4]}
Melting Point	148-151 °C	^[5]
Solubility	Soluble in Methanol, DMF	^{[5][6]}
SMILES	<chem>Cc1cc(N)ncc1Br</chem>	
InChI Key	JDNCMHOKWINDKI-UHFFFAOYSA-N	

Note on CAS Number: While 10075-77-1 is the topic number, the CAS number 98198-48-2 is more frequently cited in chemical supplier databases and literature for this compound.^[2]

The solubility of this intermediate is a critical parameter for reaction design. While qualitatively known to be soluble in methanol and dimethylformamide (DMF), comprehensive quantitative data across a wide range of solvents is not readily available, indicating a need for experimental determination for process optimization.^[6]

Synthesis and Mechanistic Considerations

The most robust and widely adopted method for synthesizing 2-Amino-5-bromo-4-methylpyridine is the selective electrophilic bromination of 2-Amino-4-methylpyridine.^[7]

Causality of Method Selection: The choice of N-Bromosuccinimide (NBS) as the brominating agent is strategic. Unlike harsher reagents like Br_2 , NBS allows for a more controlled, mono-bromination of the electron-rich pyridine ring.[8] The amino group at the C2 position and the methyl group at the C4 position are both electron-donating, activating the ring towards electrophilic substitution. The C5 position is sterically accessible and electronically favored (para to the strongly activating amino group), leading to high regioselectivity.[9] The use of a polar aprotic solvent like DMF facilitates the reaction by solvating the reagents effectively.[8]

Detailed Experimental Protocol: Synthesis via Electrophilic Bromination

Objective: To synthesize 2-Amino-5-bromo-4-methylpyridine with high yield and purity by selectively brominating 2-Amino-4-methylpyridine at the C5 position.[3]

Materials & Reagents:

- 2-Amino-4-methylpyridine
- N-Bromosuccinimide (NBS)
- N,N-Dimethylformamide (DMF)
- Acetonitrile
- Deionized Water
- Ice

Equipment:

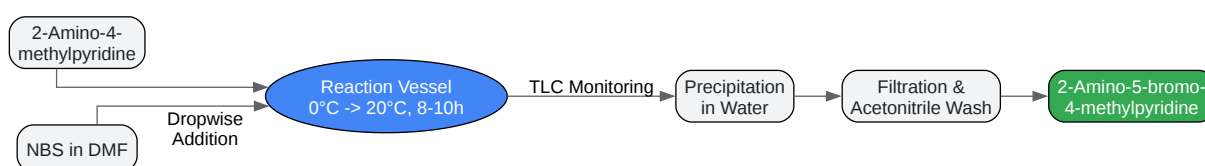
- Three-neck round-bottom flask with magnetic stirrer and dropping funnel
- Ice bath
- Thin Layer Chromatography (TLC) apparatus
- Büchner funnel and filter flask

Procedure:

- **Reaction Setup:** In the three-neck flask, dissolve 2-Amino-4-methylpyridine (1.0 eq., e.g., 30 g, 277.8 mmol) in DMF (e.g., 150 ml). Cool the solution to 0 °C using an ice bath.[8]
- **Addition of Brominating Agent:** Prepare a solution of NBS (1.0 eq., e.g., 49.44 g, 277.8 mmol) in DMF. Add this solution dropwise to the cooled starting material solution. Meticulous temperature control is critical; maintaining a low temperature minimizes the formation of the 2-Amino-4-methyl-3,5-dibromopyridine by-product.[7]
- **Reaction Progression:** After complete addition, allow the mixture to warm to room temperature (approx. 20°C) and stir for 8-10 hours.[4]
- **Monitoring:** Monitor the reaction's completion by TLC, ensuring the complete consumption of the 2-Amino-4-methylpyridine spot.[7]
- **Work-up and Isolation:** Upon completion, pour the reaction mixture into a larger volume of water. This will precipitate the product as a brown solid.[4][8]
- **Purification:** Filter the crude solid using a Büchner funnel and wash thoroughly with water. Dry the solid. Further purify the product by washing with acetonitrile (e.g., 164 ml) to remove residual impurities. Filter and dry the final product under vacuum.[4][8]

Expected Outcome: This protocol reliably yields the target compound as a brown solid with a reported yield of approximately 80%.[4][8]

Synthesis Workflow Diagram



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Caption: High-level workflow for the synthesis of 2-Amino-5-bromo-4-methylpyridine.

Reactivity and Role in Drug Development

The synthetic utility of 2-Amino-5-bromo-4-methylpyridine is anchored in the distinct reactivity of its functional groups. The bromine atom at the C5 position is the primary handle for molecular elaboration, serving as an electrophilic site for a variety of palladium-catalyzed cross-coupling reactions, including Suzuki, Stille, and Sonogashira couplings.^[1]^[8] This versatility allows for the strategic introduction of diverse aryl, heteroaryl, or alkyl groups to build complex molecular architectures.^[8]

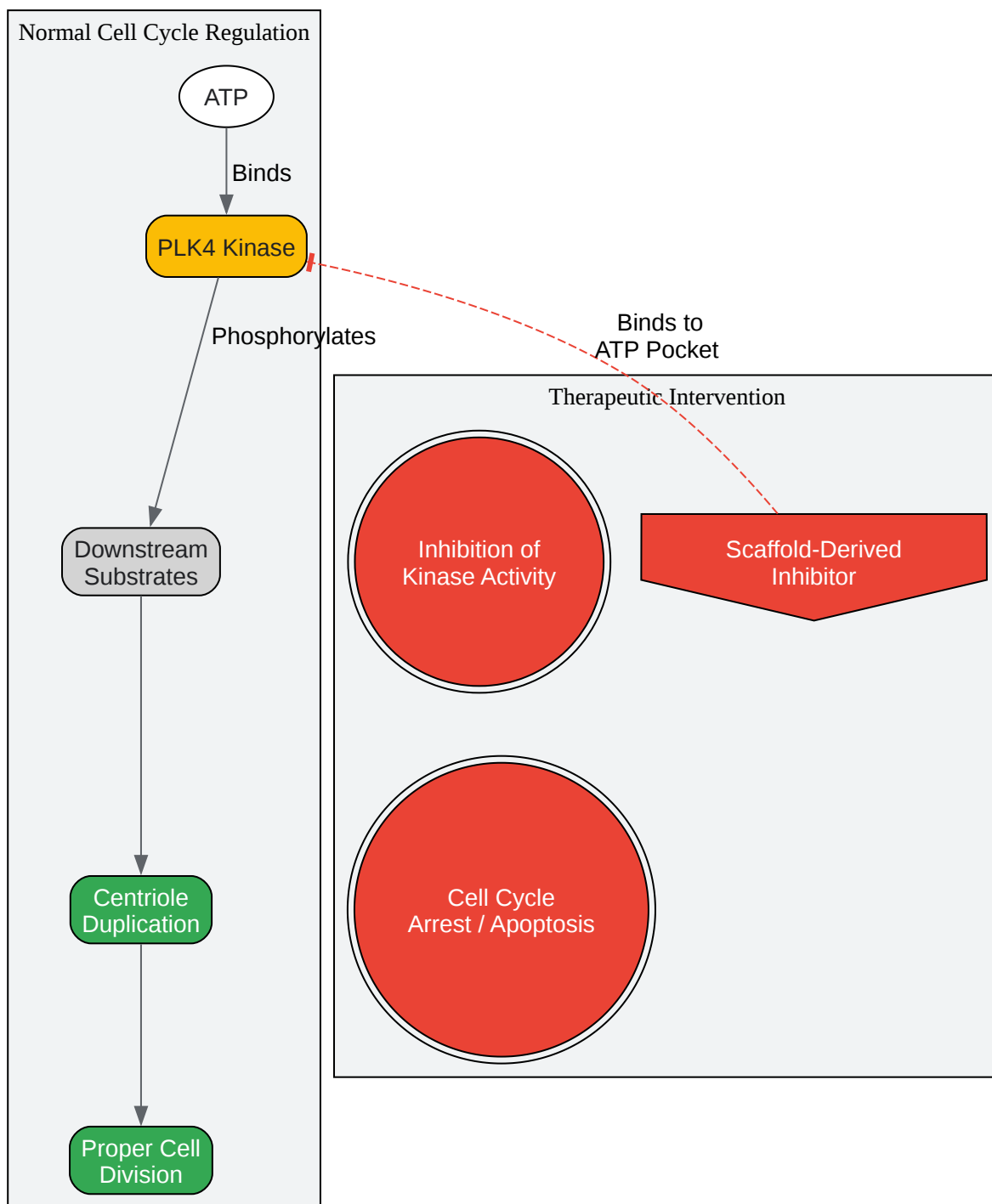
The 2-aminopyridine moiety itself is a well-established pharmacophore in drug design, particularly for kinase inhibitors.^[10]^[11] It acts as a crucial hydrogen bond donor and/or acceptor, enabling high-affinity interactions with the "hinge" region of the ATP-binding pocket of many protein kinases.^[10]

Application as a Scaffold for Kinase Inhibitors

This compound is a foundational building block for a class of targeted therapy drugs that function by blocking the action of protein kinases.^[3] Its unique structure allows for synthetic modifications that can be optimized for potency and selectivity against specific kinase targets.

Case Study: Polo-like Kinase 4 (PLK4) Inhibition PLK4 is a master regulator of centriole duplication, a process fundamental to cell division. In many cancers, PLK4 is overexpressed, leading to centrosome amplification and chromosomal instability, which are hallmarks of tumorigenesis.^[3] Therefore, inhibiting PLK4 is a validated and promising therapeutic strategy in oncology.^[3]

Derivatives synthesized from the 2-Amino-5-bromo-4-methylpyridine scaffold are designed to competitively occupy the ATP-binding site of the PLK4 enzyme.^[3] By blocking ATP, they inhibit the kinase's catalytic activity, disrupting the downstream signaling cascade that governs centriole duplication. This leads to cell cycle arrest and can ultimately trigger programmed cell death (apoptosis) in cancer cells.^[3]



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Caption: Mechanism of PLK4 inhibition by therapeutics derived from the aminopyridine scaffold.

Analytical and Quality Control Protocols

Ensuring the identity and purity of 2-Amino-5-bromo-4-methylpyridine is paramount for its use in regulated drug development environments. A multi-technique approach is required for full characterization.^[12]

Protocol: Purity Determination by High-Performance Liquid Chromatography (HPLC)

HPLC is the gold standard for assessing the purity of pharmaceutical intermediates due to its high resolution and quantitative accuracy.^[13] A reversed-phase method is typically employed for pyridine derivatives.^[12]

Objective: To quantify the purity of a synthesized batch of 2-Amino-5-bromo-4-methylpyridine and identify any process-related impurities.

Methodology (Representative):

- Instrument: HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).^[12]
- Mobile Phase: An isocratic or gradient mixture of an aqueous buffer (e.g., water with 0.1% formic acid for MS compatibility) and an organic solvent like acetonitrile.^[14]
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Determined by UV scan of the compound (typically in the range of 254-280 nm).
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase or a suitable solvent to a known concentration (e.g., 1 mg/mL).
- System Suitability: Before analysis, inject a standard solution multiple times to ensure the system meets performance criteria (e.g., Relative Standard Deviation (RSD) for peak area <

2.0%, tailing factor between 0.8-1.5).[13]

- Analysis: Inject the sample solution. Purity is typically calculated using the area percent method, where the area of the main peak is expressed as a percentage of the total area of all peaks in the chromatogram.

Safety and Handling

2-Amino-5-bromo-4-methylpyridine is classified as an irritant. Adherence to standard laboratory safety protocols is mandatory.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2][15]
- Signal Word: Warning.
- Precautionary Statements:
 - Prevention: P261 (Avoid breathing dust), P264 (Wash hands thoroughly after handling), P280 (Wear protective gloves/eye protection).[15]
 - Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[15]
 - Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[15]
- Personal Protective Equipment (PPE): Use of a dust mask (e.g., N95), safety glasses/goggles, and chemical-resistant gloves is required.

Conclusion

2-Amino-5-bromo-4-methylpyridine is more than a simple chemical intermediate; it is a strategically designed scaffold that offers a robust entry point into the synthesis of complex, biologically active molecules. Its well-defined synthesis, predictable reactivity, and proven utility as a pharmacophore for kinase inhibition make it an indispensable tool for medicinal chemists. A thorough understanding of its properties, handling, and analytical characterization, as

detailed in this guide, is essential for leveraging its full potential in the advancement of targeted therapeutics.

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- To cite this document: BenchChem. ["CAS number 10075-77-1 properties"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158498/docs#cas-number-10075-77-1-properties]

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